

Safety and handling precautions for isopropyl isobutyrate

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Compound of Interest

Compound Name: *Isopropyl isobutyrate*

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An In-depth Technical Guide to the Safety and Handling of **Isopropyl Isobutyrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **isopropyl isobutyrate**, a colorless liquid ester utilized as a flavoring agent and a versatile solvent in chemical synthesis.^[1] Adherence to strict safety protocols is essential when working with this highly flammable and potentially irritating compound.

Chemical and Physical Properties

Isopropyl isobutyrate is a colorless liquid with a characteristic fruity odor.^{[2][3]} It is less dense than water and its vapors are heavier than air, posing a risk of accumulation in low-lying areas.^{[4][5]} It is insoluble in water but soluble in most organic solvents.^{[3][4]}

Table 1: Physical and Chemical Properties of **Isopropyl Isobutyrate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[1][3]
Molecular Weight	130.18 g/mol	[1][4]
CAS Number	617-50-5	[1][2]
Appearance	Colorless, clear liquid	[3][4][6]
Odor	Fruity, pineapple-like	[1][2]
Boiling Point	120-121 °C	[3][4][6]
Flash Point	17-20 °C	[3][6][7]
Density	0.845 - 0.851 g/cm ³ at 20 °C	[4][6][8]
Vapor Pressure	14 mmHg at 25 °C	[3]
Solubility	Insoluble in water; soluble in most organic solvents	[2][3][4]
Refractive Index	1.387 - 1.399 at 20 °C	[4][8]

Hazard Identification and Classification

Isopropyl isobutyrate is classified as a highly flammable liquid and vapor.[6][7] It can cause skin and eye irritation, and may be harmful if inhaled or swallowed.[7][9]

GHS Hazard Statements:

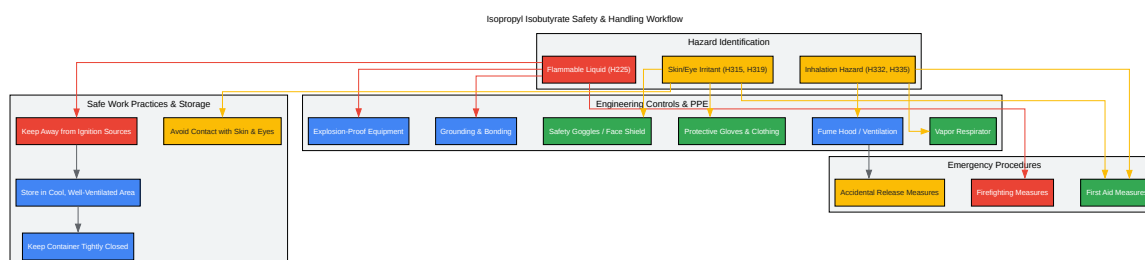
- H225: Highly flammable liquid and vapor.[6][10]
- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.[7][9]
- H332: Harmful if inhaled.[7]
- H335: May cause respiratory irritation.[7]

DOT Hazard Classification:

- UN Number: 2406[3][6]
- Proper Shipping Name: **Isopropyl isobutyrate**[6]
- Hazard Class: 3 (Flammable liquid)[3][6]
- Packing Group: II[3][6]

Safety and Handling Precautions

A systematic approach to safety is crucial when handling **isopropyl isobutyrate**. The following diagram illustrates the key logical relationships between hazard recognition and corresponding safety measures.



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Key Safety and Handling Workflow for **Isopropyl Isobutyrate**.

Handling and Storage

- **Handling:** Use in a well-ventilated area or under a chemical fume hood.[7] All equipment used for handling must be grounded and bonded to prevent static discharge.[5][11] Use only non-sparking tools.[1][11] Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling.[6]
- **Storage:** Store in a cool, dark, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.[6][7][11] Keep containers tightly closed.[6][7] Store away from incompatible materials such as strong oxidizing agents.[6][7]

Exposure Controls and Personal Protection

- Engineering Controls: A closed system or local exhaust ventilation is recommended to minimize vapor exposure.[\[6\]](#) Safety showers and eyewash stations should be readily available.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[7\]](#)
 - Skin Protection: Wear impervious gloves and protective clothing.[\[6\]](#)[\[7\]](#)
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved vapor respirator.[\[6\]](#)[\[7\]](#)

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, seek medical attention.[\[6\]](#)[\[7\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[\[7\]](#)

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[5\]](#)[\[7\]](#) A solid water stream may be ineffective and could spread the fire.[\[12\]](#)
- Specific Hazards: **Isopropyl isobutyrate** is highly flammable and its vapors can form explosive mixtures with air.[\[4\]](#)[\[5\]](#) Vapors may travel to an ignition source and flash back.[\[4\]](#)[\[5\]](#) Containers may explode when heated.[\[4\]](#) Fire may produce irritating and toxic gases.[\[4\]](#)[\[5\]](#)

- Protective Equipment: Firefighters should wear positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[\[4\]](#)[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area and eliminate all ignition sources.[\[5\]](#)[\[11\]](#) Wear appropriate personal protective equipment, including respiratory protection.[\[7\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, and waterways.[\[6\]](#)[\[7\]](#)
- Containment and Cleanup: Stop the leak if it can be done without risk. Absorb the spill with a non-combustible material such as sand, earth, or vermiculite.[\[5\]](#) Collect the absorbed material using clean, non-sparking tools and place it in a sealed container for disposal.[\[5\]](#) Ventilate the area and wash the spill site after material pickup is complete.[\[7\]](#) For large spills, dike the area far ahead of the liquid for later disposal.[\[4\]](#)

Stability and Reactivity

- Reactivity: **Isopropyl isobutyrate** is an ester. It can react with acids to generate heat, alcohols, and acids. Strong oxidizing acids may cause a vigorous, exothermic reaction. Heat is also generated by its interaction with caustic solutions.[\[5\]](#)
- Chemical Stability: The substance is stable under normal temperatures and pressures.[\[7\]](#)
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[\[7\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[7\]](#)[\[11\]](#)
- Hazardous Decomposition Products: Carbon oxides (carbon monoxide and carbon dioxide) may be formed during combustion.[\[7\]](#)

Experimental Protocols

Specific experimental data for **isopropyl isobutyrate** are not publicly available. The following sections describe the standard methodologies used to assess the hazards of liquid chemicals like **isopropyl isobutyrate**, based on internationally recognized guidelines.

Flammability Testing

The flammability of a liquid is primarily determined by its flash point and boiling point. These tests are conducted according to methods outlined in the UN Manual of Tests and Criteria.[8]

- Methodology:
 - Flash Point Determination: A closed-cup method (e.g., Pensky-Martens, Abel) is typically used.[13] The liquid is heated in a closed cup, and a test flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite. [13][14]
 - Boiling Point Determination: Standard methods such as those described by ASTM (e.g., ASTM D86, ASTM D1078) or ISO (e.g., ISO 3405) are employed to determine the initial boiling point.[3]
 - Sustained Combustibility Test (UN Test L.2): This test determines if a substance, when heated, can sustain combustion. It is particularly relevant for liquids with flash points above 35°C.[4]

Acute Toxicity Testing

Acute toxicity studies are designed to assess the adverse effects of a single, short-term exposure to a substance. The Organisation for Economic Co-operation and Development (OECD) provides standardized guidelines for these tests.[1]

- Acute Oral Toxicity (OECD 420, 423, or 425):
 - Principle: A single dose of the substance is administered to fasted rats by oral gavage.[2] [15]
 - Methodology: A stepwise procedure is used, starting with a dose expected to produce some toxicity. Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[2][16] Body weight is monitored, and a gross necropsy is performed on all animals at the end of the study.[2] The results are used to classify the substance and determine an LD₅₀ (median lethal dose) value if necessary.[15]
- Acute Dermal Toxicity (OECD 402):

- Principle: A single dose of the substance is applied to the clipped, intact skin of rats.[6][10]
- Methodology: The substance is applied uniformly over at least 10% of the body surface area and held in contact with the skin, typically with a semi-occlusive dressing, for 24 hours.[6][17] Animals are observed for mortality and signs of toxicity for 14 days.[6] The dermal LD₅₀ can be determined from these results.[10]
- Acute Inhalation Toxicity (OECD 403):
 - Principle: Animals, typically rats, are exposed to the substance as a vapor for a defined period (e.g., 4 hours).[18]
 - Methodology: The exposure is conducted in a dynamic inhalation chamber to maintain a constant concentration.[19] Animals are observed for toxic effects during and after exposure for up to 14 days.[18] The LC₅₀ (median lethal concentration) is determined.

Skin and Eye Irritation Testing

These tests evaluate the potential of a substance to cause reversible damage to the skin and eyes. In vitro methods using reconstructed human tissues are now preferred over traditional animal testing.

- In Vitro Skin Irritation: Reconstructed Human Epidermis Test (OECD 439):
 - Principle: This test uses a reconstructed human epidermis (RhE) model that mimics the properties of the upper layers of human skin.[7]
 - Methodology: The test substance is applied topically to the RhE tissue.[20] After a set exposure and post-incubation period, cell viability is measured using a colorimetric assay (e.g., MTT assay).[20][21] A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[21]
- In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD 492):
 - Principle: This method uses a three-dimensional human cornea-like epithelium model to assess eye irritation potential.[22][23]

- Methodology: The test substance is applied to the surface of the RhCE tissue for a defined period.[24] After exposure and a post-incubation period, tissue viability is measured.[24] The level of cytotoxicity is used to classify the irritation potential of the substance.[22]

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